

16-oxo-palmitate biosynthesis pathway

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Compound Focus: 16-Oxo-palmitate

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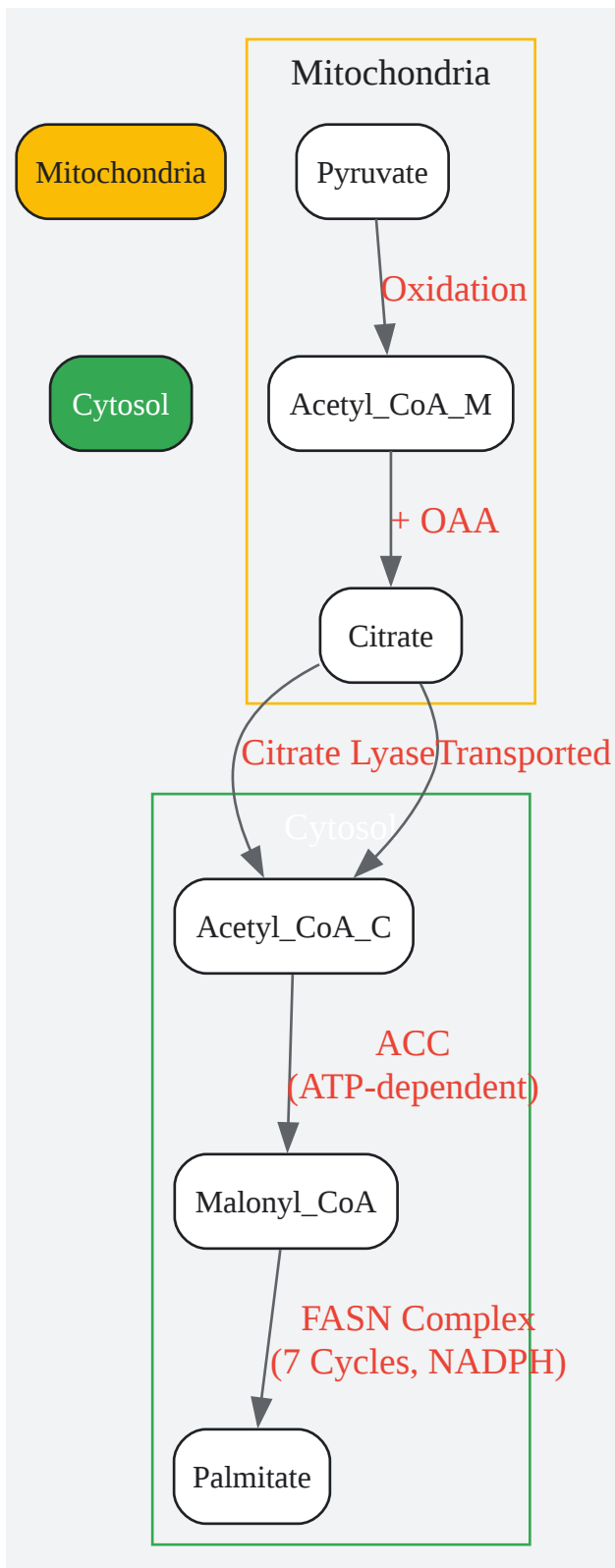
Palmitic Acid (16:0) Biosynthesis

The **de novo** (new) synthesis of palmitic acid occurs in the cytosol of cells, primarily in the liver, adipose tissue, and lactating mammary glands [1]. The pathway transforms precursors into a 16-carbon saturated fatty acid through a multi-step process [2].

The table below summarizes the key prerequisites and stages:

Aspect	Description
Primary Sites	Liver, kidney, adipose tissue, lactating mammary glands [2].
Cellular Location	Cytosol [2].
Key Prerequisites	Acetyl-CoA, NADPH, ATP [2].
Key Enzymes	Acetyl-CoA Carboxylase (ACC), Fatty Acid Synthase (FASN) complex [1].
Overall Reaction	$7 \text{ Acetyl-CoA} + 7 \text{ CO}_2 + 7 \text{ ATP} + 14 \text{ NADPH} + 14 \text{ H}^+ \rightarrow \text{Palmitate} + 7 \text{ CO}_2 + \text{CoA} + 14 \text{ NADP}^+ + 6 \text{ H}_2\text{O}$ [2].

The process can be visualized in the following diagram, which outlines the main steps and locations:



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Overview of the cellular pathway for *de novo* palmitate synthesis, showing the transition of key precursors from the mitochondria to the cytosol where chain elongation occurs. The FASN complex catalyzes a four-step repeating cycle (**Condensation, Reduction, Dehydration, Reduction**) to elongate the growing fatty acid chain by two carbons per cycle. This process repeats seven times to form the 16-carbon palmitate molecule [2].

Experimental Approaches for Study

While the biosynthesis of palmitate is well-established, studying its oxidized derivatives like **16-oxo-palmitate** requires specialized experimental methods. The following table outlines key protocols from the search results that are relevant for investigating palmitate-derived metabolites:

Method	Key Application	Example Protocol Summary
Stable Isotope Labeling & LC-ESI-MS/MS [3]	Tracing palmitate incorporation into complex lipids and metabolites.	Incubate cells with [U- ¹³ C]palmitate complexed with fatty-acid-free BSA. Extract lipids. Analyze via LC-ESI-MS/MS with Multiple Reaction Monitoring (MRM) to identify and quantify labeled species.
Lipidomic & Proteomic Analysis [4]	Mapping global changes in lipids and proteins in response to palmitate exposure.	Treat primary cells (e.g., human islets) with palmitate over time. Perform targeted lipidomics (for specific lipid classes) and untargeted proteomics on cell lysates. Integrate data sets to identify correlated pathways.
In Vitro Lipotoxicity Model [5]	Modeling metabolic stress induced by saturated fatty acids.	Treat cells (e.g., cardiomyocytes) with a defined concentration of palmitate (e.g., 350-550 μM) complexed with BSA for 24-48 hours. Assess outcomes like cell viability, lipid accumulation (Oil Red O staining), ROS production, and ATP levels.

Research Implications and Future Directions

The absence of a defined pathway for **16-oxo-palmitate** indicates a gap in current biochemical knowledge. Research in this area could be significant because:

- **Biological Activity:** Oxidized fatty acids often have potent signaling roles, influencing inflammation, metabolism, and cellular stress responses [6] [5].
- **Methodology:** Investigating such a metabolite would require the advanced techniques listed above, particularly stable isotope labeling coupled with precise lipidomic profiling to distinguish it from other palmitate derivatives.

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